

15-Methylhexadecasphinganine: Decoding the Microbial-Host Signaling Axis[1]

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Compound of Interest

Compound Name: 15-Methylhexadecasphinganine

CAS No.: 26048-10-2

Cat. No.: B587849

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Executive Summary

15-Methylhexadecasphinganine (iso-d17:0) is a bioactive branched-chain sphingoid base produced primarily by human gut commensals of the phylum Bacteroidetes.[1][2][3] Unlike the canonical linear sphingolipids (e.g., d18:1 sphingosine) synthesized by mammalian cells, this iso-branched lipid serves as a critical inter-kingdom signaling molecule.[1] It functions as a ligand for host immune receptors (TLR2, CD1d) and a modulator of intestinal homeostasis.[1] This guide provides a technical deep-dive into its signaling mechanisms, structural biochemistry, and validated protocols for its isolation and quantification in cellular systems.[1]

Structural Biochemistry & Biosynthetic Origin[1][4] Chemical Identity[1][5]

- IUPAC Name: 2-amino-15-methylhexadecane-1,3-diol[1]
- Common Name: **15-Methylhexadecasphinganine** (often referred to as iso-C17 sphinganine or iso-d17:0).[1][4]

- Structure: A 17-carbon saturated amino-alcohol backbone with a terminal isopropyl group (iso-branching) at the ω -1 position.[1]
- Physiochemical Distinction: The terminal methyl branch disrupts the tight packing of lipid bilayers compared to linear mammalian sphingolipids, altering membrane fluidity and receptor clustering in "lipid rafts." [1]

Bacterial Biosynthesis

Mammalian serine palmitoyltransferase (SPT) prefers palmitoyl-CoA (linear C16) to form C18 sphingosine.[1] In contrast, Bacteroides SPTs (e.g., from *B. thetaiotaomicron*) exhibit promiscuity for branched-chain acyl-CoAs.[1]

- Substrate Selection: Bacteroides SPT condenses Serine with 13-methyltetradecanoyl-CoA (iso-C15 CoA).[1]
- Condensation: Formation of 3-keto-**15-methylhexadecasphinganine**. [1]
- Reduction: NADPH-dependent reduction yields **15-methylhexadecasphinganine**. [1]
- Complexation: This base is further acylated to form dihydroceramides and phosphosphingolipids (e.g., Ceramide Phosphoethanolamine, CerPE). [1]

Signaling Pathways: The Core Mechanisms[1]

15-Methylhexadecasphinganine does not act merely as a structural lipid; it is a potent immunomodulator.[1] Its signaling is bifurcated into Innate Immune Tolerance and NKT Cell Surveillance.[1]

Pathway A: TLR2 Modulation & Immune Tolerance

Bacterial sphingolipids containing **15-methylhexadecasphinganine** act as ligands for Toll-Like Receptor 2 (TLR2) on macrophages and dendritic cells.[1] Unlike pathogenic lipopeptides that trigger a "cytokine storm," these lipids often induce a "quiet" or tolerogenic signal.[1]

- Mechanism: The lipid binds the TLR2/TLR1 heterodimer.[1]

- Effect: It attenuates the pro-inflammatory NF- κ B cascade, preventing excessive inflammation in the gut (e.g., colitis).[\[1\]](#)
- Outcome: Maintenance of mucosal homeostasis.[\[1\]](#)[\[2\]](#)[\[3\]](#) Deficiency in these lipids is correlated with Inflammatory Bowel Disease (IBD).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Pathway B: CD1d-Mediated iNKT Cell Activation

The iso-branched structure is a specific epitope for CD1d molecules, which present lipids to invariant Natural Killer T (iNKT) cells.[\[1\]](#)

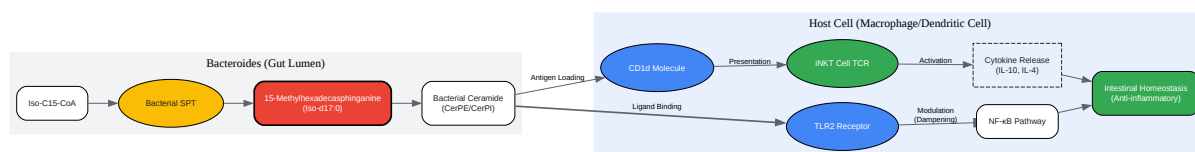
- Loading: **15-Methylhexadecasphinganine**-based ceramides are loaded into the hydrophobic groove of CD1d on Antigen Presenting Cells (APCs).[\[1\]](#)
- Recognition: The iNKT cell receptor (TCR) recognizes the specific geometry of the iso-branch exposed at the CD1d surface.[\[1\]](#)
- Response: Activation of iNKT cells leads to the rapid release of cytokines (IL-4, IFN- γ), bridging innate and adaptive immunity.[\[1\]](#)

Pathway C: Host Metabolic Integration

These bacterial lipids can translocate from the gut lumen into the host circulation and liver.[\[1\]](#)

- Metabolic Fate: They are incorporated into the host's sphingolipid pool, potentially inhibiting host dihydroceramide desaturase (DEGS1) due to structural mismatch, thereby altering the host's ceramide/dihydroceramide ratio.[\[1\]](#)

Visualization of Signaling Pathways



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Caption: Figure 1. The dual signaling mechanism of **15-Methylhexadecasphinganine** via TLR2 modulation and CD1d-mediated iNKT cell activation.[1]

Experimental Analysis & Protocols

To study this lipid, one must distinguish it from mammalian d18:0 sphinganine.[1] The following protocol utilizes LC-MS/MS with Multiple Reaction Monitoring (MRM).

Extraction Protocol (Modified Mandala Method)

- Purpose: Isolate sphingolipids from bacterial pellets or host tissue while preserving the labile headgroups.[1]
- Reagents: Mandala Buffer (Ethanol:Diethyl Ether:Pyridine:NH₄OH 15:5:1:0.018), Chloroform, Methanol.[1]

Step-by-Step:

- Lysis: Suspend pellet in 1.5 mL Mandala buffer. Add glass beads. Vortex/Sonicate (3x 30s).
- Incubation: Heat at 60°C for 15 min to solubilize membrane lipids.
- Clarification: Centrifuge (1300 x g, 10 min). Collect supernatant.

- Hydrolysis (Optional): Mild alkaline hydrolysis (KOH in MeOH) to remove ester-linked lipids (phospholipids), enriching for sphingolipids.
- Phase Separation: Add Chloroform and Water to induce phase separation (Bligh & Dyer).[1]
Collect the lower organic phase.[1]

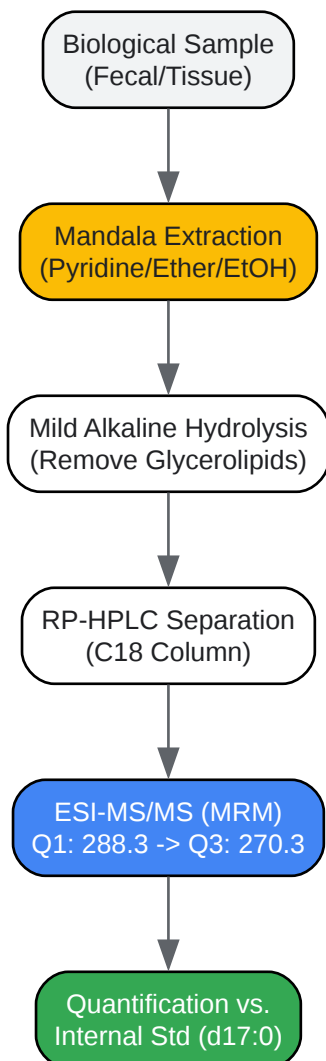
LC-MS/MS Quantification[1]

- Instrument: Triple Quadrupole Mass Spectrometer (e.g., Sciex QTRAP or Agilent 6400).[1]
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 2.1 x 50 mm, 1.8 μ m.[1]
- Mobile Phase:
 - A: Water + 0.2% Formic Acid + 2 mM Ammonium Formate.[1]
 - B: Methanol + 0.2% Formic Acid + 1 mM Ammonium Formate.[1]

MRM Transitions (Self-Validating): The precursor ion is the protonated molecule $[M+H]^+$. [1] The product ions result from the characteristic loss of water or cleavage of the sphingoid base. [1]

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Type
15-Me-Hexadecasphinganine	288.3	270.3	20	Quantifier (Loss of H ₂ O)
15-Me-Hexadecasphinganine	288.3	252.3	25	Qualifier (Loss of 2H ₂ O)
15-Me-Hexadecasphinganine	288.3	60.1	35	Qualifier (Ethanolamine)
d18:0 Sphinganine (Control)	302.3	284.3	20	Control

Workflow Visualization



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Caption: Figure 2. Optimized analytical workflow for the isolation and MRM-based quantification of **15-methylhexadecasphinganine**.

Therapeutic Implications

The modulation of **15-methylhexadecasphinganine** levels presents a novel therapeutic avenue for inflammatory diseases.[1]

- IBD & Colitis: Since Bacteroides sphingolipids are reduced in IBD patients, "Postbiotic" supplementation of purified **15-methylhexadecasphinganine** or its ceramide derivatives

could restore immune tolerance.[1]

- Vaccine Adjuvants: The specific activation of iNKT cells via CD1d makes synthetic analogs of this lipid potential adjuvants to boost vaccine efficacy.[1]
- Microbiome Engineering: Engineering probiotic strains to overexpress the specific SPT isoforms required for iso-branched sphingolipid synthesis could provide sustained anti-inflammatory benefits.[1]

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